

N-tert-butyl-3-chloropropane-1-sulfonamide material safety data sheet (MSDS)

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Compound of Interest

Compound Name: *N-tert-butyl-3-chloropropane-1-sulfonamide*

Cat. No.: *B1314556*

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An In-depth Technical Guide to **N-tert-butyl-3-chloropropane-1-sulfonamide**

Disclaimer: This document is intended for informational purposes for researchers, scientists, and drug development professionals. It is not a certified Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) and should not be used as a substitute for an official document provided by a chemical manufacturer. All personnel handling this chemical should consult the official SDS from their supplier and adhere to all appropriate laboratory safety protocols.

Chemical Identification and Properties

N-tert-butyl-3-chloropropane-1-sulfonamide is an organic compound recognized as a key intermediate in the synthesis of various pharmaceutical and agrochemical products.^{[1][2]} Its identity and core physicochemical properties, largely based on computational predictions, are summarized below.

Table 1: Chemical Identifiers

Identifier	Value	Source
IUPAC Name	N-tert-butyl-3-chloropropane-1-sulfonamide	[3][4]
CAS Number	63132-85-4	[3][4]
Molecular Formula	C7H16ClNO2S	[3][4]
Molecular Weight	213.72 g/mol	[4]
Canonical SMILES	<chem>CC(C)(C)NS(=O)(=O)CCCCl</chem>	[3][4]
InChI Key	SPGDRXRIVPMUCK-UHFFFAOYSA-N	[3][4]
Synonyms	3-Chloropropane-1-sulfonic acid tert-butylamide, N-(tert-butyl)-3-chloropropane-1-sulfonamide	[3]

Table 2: Physicochemical Properties

Property	Value	Notes	Source
Physical Form	Powder / White solid	Assumed based on similar compounds	[5]
Melting Point	70-72 °C	Solvent: hexane	[5]
Boiling Point	293.7 ± 42.0 °C	Predicted	[5]
Density	1.153 ± 0.06 g/cm ³	Predicted	[5]
Flash Point	131.446 °C	Predicted	[5]
Vapor Pressure	0.002 mmHg at 25°C	Predicted	[5]
Solubility	Insoluble in water; Soluble in chloroform, dimethylformamide	General observation	[5]
logP	1.3	Computed by XLogP3	[3]

Hazard Identification and Safety

The hazard profile of **N-tert-butyl-3-chloropropane-1-sulfonamide** requires careful handling. There is some variation in the reported GHS classifications among suppliers, indicating that the full toxicological profile may not be thoroughly investigated.^[6] All users should handle this compound with appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, in a well-ventilated area or chemical fume hood.

Table 3: GHS Hazard Classification

Classification	Hazard Code	Description	Signal Word	Pictogram	Source
Acute Toxicity, Oral	H302	Harmful if swallowed	Warning / Danger	GHS07 (Exclamation Mark)	^[4]
Skin Corrosion/Irritation	H315	Causes skin irritation	Danger	GHS07 (Exclamation Mark)	
Serious Eye Damage	H318	Causes serious eye damage	Danger	GHS05 (Corrosion)	
STOT - Single Exposure	H335	May cause respiratory irritation	Danger	GHS07 (Exclamation Mark)	

Precautionary Statements (Consolidated):

- Prevention: P261 (Avoid breathing dust), P264 (Wash skin thoroughly after handling), P270 (Do not eat, drink or smoke when using this product), P280 (Wear protective gloves/eye protection/face protection).^[7]
- Response: P301+P312 (IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell), P302+P352 (IF ON SKIN: Wash with plenty of water), P305+P351+P338 (IF IN

EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing), P310 (Immediately call a POISON CENTER/doctor).

- Storage: P403+P233 (Store in a well-ventilated place. Keep container tightly closed), P405 (Store locked up).
- Disposal: P501 (Dispose of contents/container to an approved waste disposal plant).

Experimental Protocols

While specific experimental data for this compound is not publicly available, the properties and hazards listed in an SDS are typically determined using standardized test guidelines, such as those established by the OECD (Organisation for Economic Co-operation and Development).

Acute Oral Toxicity (OECD TG 423)

- Principle: This is an acute toxicity test using a stepwise procedure with a small number of animals per step. The outcome is the classification of the substance based on observed mortality and morbidity.
- Methodology: A single, high dose (e.g., 2000 mg/kg body weight) is administered to a group of fasted rodents (typically female rats) via oral gavage.
- Observation: Animals are observed for signs of toxicity and mortality for up to 14 days.
- Endpoint: If mortality is observed, the test is repeated with lower doses on new groups of animals to determine the dose range that causes lethality, leading to a GHS classification (e.g., H302 "Harmful if swallowed").

Skin Irritation/Corrosion (OECD TG 404)

- Principle: This test evaluates the potential of a substance to cause reversible (irritation) or irreversible (corrosion) skin damage.
- Methodology: A small amount of the test substance (0.5 g) is applied to a shaved patch of skin on a test animal (typically an albino rabbit) and covered with a gauze patch for a set period (e.g., 4 hours).

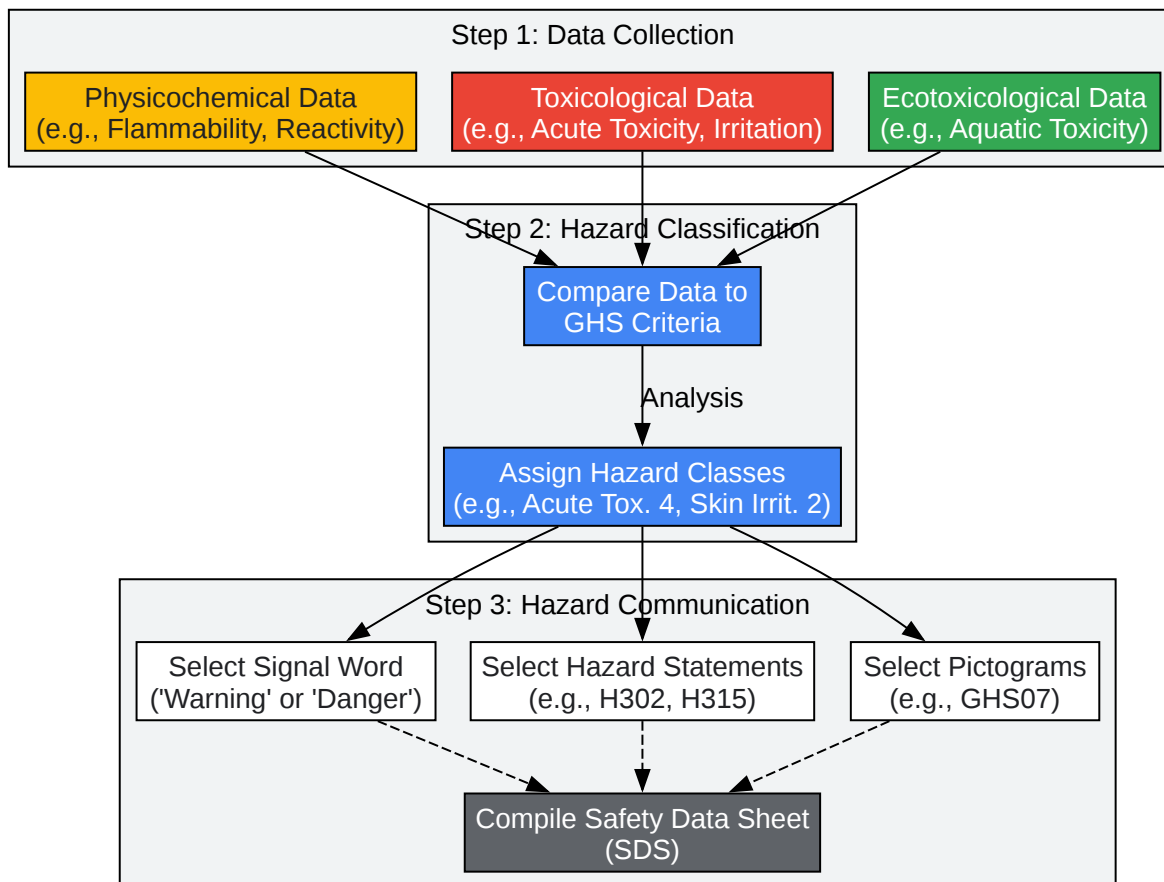
- Observation: The skin is observed and graded for erythema (redness) and edema (swelling) at specific intervals after patch removal (e.g., 1, 24, 48, and 72 hours).
- Endpoint: The mean scores for erythema and edema determine the classification. A mean score of ≥ 2.3 and < 4.0 for either effect would classify the substance as a skin irritant (H315).

Serious Eye Damage/Irritation (OECD TG 405)

- Principle: This test assesses the potential of a substance to cause damage to the eye.
- Methodology: A small, measured amount of the test substance (e.g., 0.1 mL or 0.1 g) is applied into the conjunctival sac of one eye of a test animal (albino rabbit). The other eye remains untreated as a control.
- Observation: The eyes are examined at specific intervals (1, 24, 48, and 72 hours) and scored for corneal opacity, iris lesions, and conjunctival redness and swelling.
- Endpoint: Effects that are not fully reversible within 21 days are considered "Serious Eye Damage" (H318). Reversible effects lead to an "Eye Irritation" classification.

Logical and Experimental Workflows

As **N-tert-butyl-3-chloropropane-1-sulfonamide** is a synthetic intermediate, no biological signaling pathways are associated with it. Instead, a logical workflow for assessing and handling a research chemical based on its SDS is presented.



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Caption: GHS Hazard Classification Workflow.

The diagram above illustrates the systematic process for classifying a chemical according to the Globally Harmonized System (GHS). It begins with the collection of intrinsic property data, proceeds through classification against standardized criteria, and culminates in the creation of standardized hazard communication elements found on an SDS and product labels.

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